

HG-10-102-01 stability in solution and storage conditions

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Compound of Interest

Compound Name: HG-10-102-01

Cat. No.: B15602763

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Technical Support Center: HG-10-102-01

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the stability and storage of the LRRK2 inhibitor, **HG-10-102-01**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid compound **HG-10-102-01**?

A: Upon receipt, store the solid, crystalline **HG-10-102-01** at -20°C for long-term storage, where it is stable for at least three to four years.^{[1][2]} It can be shipped at room temperature.^[1]

Q2: What is the best solvent for preparing a stock solution?

A: DMSO is the recommended solvent for preparing high-concentration stock solutions of **HG-10-102-01**.^{[1][2][3][4]} Use fresh, high-quality, anhydrous DMSO to ensure maximum solubility and stability, as moisture can reduce solubility.^[2]

Q3: How should I store stock solutions of **HG-10-102-01**?

A: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.^[2] For long-term storage, stock solutions in DMSO can be stored at -80°C for up to two years or at -20°C for up to one year.^{[2][5]} Some suppliers indicate stability for up to 6 months at -20°C.^[6]

Q4: My compound has precipitated out of solution. What should I do?

A: If precipitation is observed, gentle warming and/or sonication can be used to redissolve the compound.^{[5][7]} This is particularly important before preparing further dilutions.

Q5: How stable is **HG-10-102-01** in aqueous solutions or cell culture media?

A: **HG-10-102-01** has very low solubility in aqueous solutions.^{[1][2]} For cell-based assays, it is recommended to prepare fresh dilutions from a DMSO stock solution into your aqueous buffer or cell culture medium immediately before use. Due to its rapid in vitro metabolism (half-life of 13 minutes in mouse liver microsomes), prolonged incubation in biological media may lead to degradation.^[6]

Q6: What is the in vivo stability of **HG-10-102-01**?

A: **HG-10-102-01** exhibits a very short plasma half-life in mice (0.13 hours), indicating rapid metabolism and clearance in vivo.^{[4][5]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Stock solution concentration is too high.- Improper storage (e.g., repeated freeze-thaw cycles).- Water absorption by DMSO.	- Gently warm the solution and/or sonicate to redissolve.- If precipitation persists, consider preparing a fresh, less concentrated stock solution.- Always use fresh, anhydrous DMSO.- Aliquot stock solutions to minimize freeze-thaw cycles.
Inconsistent results in cell-based assays	- Degradation of HG-10-102-01 in working solutions.- Incomplete dissolution of the compound.	- Prepare fresh dilutions of HG-10-102-01 in your final buffer or media immediately before each experiment.- Ensure the DMSO stock solution is fully dissolved before making dilutions. Visually inspect for any precipitate.
Loss of compound activity over time	- Improper storage of stock solutions.- Degradation of the compound in the solid state.	- Review and adhere to the recommended storage conditions for both solid compound and stock solutions.- For critical experiments, consider using a fresh vial of the compound.

Quantitative Data Summary

Storage Conditions

Form	Temperature	Duration
Solid	-20°C	≥ 3-4 years[1][2]
Stock Solution (in DMSO)	-80°C	Up to 2 years[5]
Stock Solution (in DMSO)	-20°C	6 months to 1 year[2][5][6]

Solubility Data

Solvent	Solubility
DMSO	≥18.9 mg/mL to 100 mg/mL[1][2][3][4]
Ethanol	~0.3 - 5 mg/mL[1][2]
DMF	~10 mg/mL[1]
DMSO:PBS (pH 7.2) (1:4)	~0.2 mg/mL[1]
Water	Insoluble[2]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

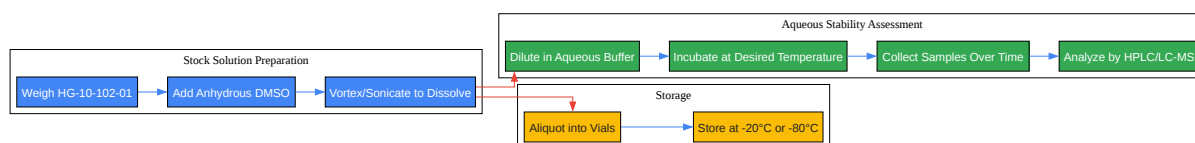
- Preparation: Allow the vial of solid **HG-10-102-01** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **HG-10-102-01** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve a 10 mM concentration (Molecular Weight of **HG-10-102-01** is 377.83 g/mol).
- Dissolution: Vortex the solution thoroughly. If necessary, gently warm the tube or sonicate until the solid is completely dissolved. Visually inspect the solution to ensure there is no precipitate.
- Storage: Aliquot the stock solution into single-use, light-protected vials and store at -20°C or -80°C.

Protocol for Assessing Stability in an Aqueous Buffer

- Preparation of Working Solution: From a freshly prepared DMSO stock solution, dilute **HG-10-102-01** into the aqueous buffer of interest to the final desired concentration. Ensure the final DMSO concentration is compatible with your downstream assay.

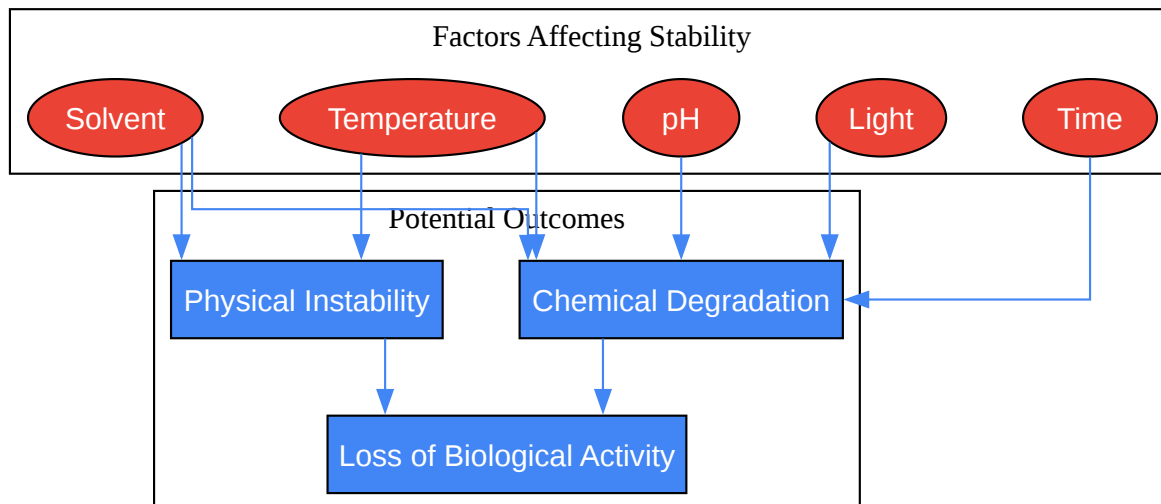
- Time-Course Incubation: Incubate the working solution at the desired temperature (e.g., room temperature, 37°C).
- Sample Collection: At various time points (e.g., 0, 1, 2, 4, 8, 24 hours), take an aliquot of the working solution.
- Analysis: Analyze the concentration of intact **HG-10-102-01** in each aliquot using a suitable analytical method, such as HPLC-UV or LC-MS.
- Data Interpretation: Plot the concentration of **HG-10-102-01** against time to determine its stability profile in the specific buffer and temperature.

Visualizations



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Caption: Workflow for preparation, storage, and stability assessment of **HG-10-102-01**.



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Caption: Factors influencing the stability of **HG-10-102-01** in solution.

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